

Measuring the Neutron Capture Cross-Section of Europium-153: Application Notes and Protocols

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Compound of Interest

Compound Name: *Europium-153*

Cat. No.: *B178974*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental setup and protocols for measuring the neutron capture cross-section of **Europium-153** (^{153}Eu). This information is crucial for researchers in nuclear physics, materials science, and radiopharmaceutical development, where understanding neutron interactions with this isotope is essential.

Introduction

Europium-153 is a stable isotope of europium with a significant neutron capture cross-section, making it relevant in various nuclear applications, including as a neutron absorber in nuclear reactors.[1][2] Accurate measurement of its neutron capture cross-section across a range of neutron energies is vital for reactor design, safety calculations, and the production of medical radioisotopes. The primary experimental techniques employed for these measurements are the time-of-flight (TOF) method and the activation method.[3][4][5][6][7]

Experimental Techniques

Two primary methods are utilized for measuring the neutron capture cross-section of ^{153}Eu :

- **Time-of-Flight (TOF) Method:** This technique measures the neutron energy by determining the time it takes for a neutron to travel a known distance.[8][9][10] A pulsed neutron source is used, and the time difference between the neutron pulse generation and its detection after

passing through the ^{153}Eu sample allows for a precise determination of the neutron's energy. This method is suitable for measuring the cross-section over a wide energy range.[8][9][10]

- **Activation Method:** In this method, a sample of ^{153}Eu is irradiated with a known neutron flux. [5][6][7] The neutron capture reaction produces the radioactive isotope ^{154}Eu . By measuring the activity of the produced ^{154}Eu , the neutron capture cross-section can be determined.[6][7] This method is particularly effective for measurements at specific neutron energies, such as thermal energies.[6]

Quantitative Data Summary

The following table summarizes experimentally determined values for the thermal neutron capture cross-section and resonance integral of ^{153}Eu .

Parameter	Measured Value (barns)	Experimental Method	Reference
Thermal Neutron Capture Cross-Section (σ_0) at 0.0253 eV	364 ± 44	Time-of-Flight	[8][9]
Thermal Neutron Capture Cross-Section (σ_0) at 0.0253 eV	312.7 (Evaluated in JENDL-4.0 and JEFF-3.2)	N/A	[8]
Resonance Integral (I_0)	1538 ± 106	Time-of-Flight	[9]

Experimental Protocols

Time-of-Flight (TOF) Method Protocol

This protocol outlines the key steps for measuring the ^{153}Eu neutron capture cross-section using the TOF method.

4.1.1. Sample Preparation:

- Obtain isotopically enriched Europium(III) oxide ($^{153}\text{Eu}_2\text{O}_3$) powder. The isotopic composition and chemical purity should be certified by the supplier.[8]
- Weigh the $^{153}\text{Eu}_2\text{O}_3$ powder precisely. The uncertainty in weight should be minimized, for instance, to ± 1 mg.[8]
- Encapsulate the powder in a thin, low-neutron-interaction material, such as aluminum foil or an aluminum case.[1][8] The dimensions of the sample holder should be accurately measured.
- Prepare a "blank" sample containing an empty identical sample holder to measure background radiation.
- Prepare a reference sample with a well-known neutron capture cross-section, such as ^{10}B , for neutron flux determination.[8]

4.1.2. Experimental Setup:

- Neutron Source: Utilize a pulsed neutron source, such as a linear accelerator (LINAC).[1][8][10] A common setup involves bombarding a heavy metal target (e.g., Tantalum) with electrons to produce photoneutrons.[8]
- Neutron Moderator: Place a moderator, such as a water tank, around the neutron source to slow down the fast neutrons to a wider energy range.[8]
- Flight Path: Establish a well-defined and evacuated flight path of a known length (e.g., 12-25 meters) for the neutrons to travel from the source to the sample.[1][8]
- Collimators and Shielding: Use collimators to create a narrow, well-defined neutron beam and shielding (e.g., lead bars) to reduce background gamma radiation from the neutron source.[8]
- Sample Position: Place the encapsulated ^{153}Eu sample at the end of the flight path, perpendicular to the neutron beam.
- Detectors: Position prompt gamma-ray detectors, such as C_6D_6 liquid scintillators or Bismuth Germanate (BGO) scintillators, around the sample to detect the gamma rays emitted upon

neutron capture.[8][9][10]

- Neutron Flux Monitor: Place a neutron detector, such as a ^3He or BF_3 counter, in the beamline before the sample to monitor the neutron flux.[8]

4.1.3. Data Acquisition:

- Irradiate the ^{153}Eu sample, the blank sample, and the reference sample sequentially with the pulsed neutron beam.
- Record the time-of-flight for each detected event in the gamma-ray detectors relative to the initial neutron pulse.
- Record the pulse height of each detected gamma-ray event.
- Monitor and record the neutron beam intensity throughout the experiment.

4.1.4. Data Analysis:

- Subtract the background spectrum obtained with the blank sample from the ^{153}Eu sample spectrum.
- Use the data from the reference sample (e.g., ^{10}B) to determine the energy-dependent neutron flux.
- Apply the pulse-height weighting technique to the measured gamma-ray spectra to obtain the capture yield, which is proportional to the capture cross-section.[8][9]
- Correct the data for various experimental effects, including:
 - Neutron self-shielding and multiple scattering: These effects within the sample can alter the measured capture rate. Corrections are typically made using Monte Carlo simulations or analytical codes.[10]
 - Isotopic impurities: The presence of ^{151}Eu , which has a very large thermal neutron capture cross-section, must be corrected for.[8]
 - Detector dead time and efficiency.

- Calculate the absolute neutron capture cross-section of ^{153}Eu as a function of neutron energy.

Activation Method Protocol

This protocol details the steps for measuring the ^{153}Eu neutron capture cross-section at a specific neutron energy using the activation method.

4.2.1. Sample Preparation:

- Prepare a known mass of high-purity $^{153}\text{Eu}_2\text{O}_3$.
- Encapsulate the sample in a suitable material that does not become significantly activated, such as high-purity aluminum or quartz.
- Prepare flux monitor foils (e.g., gold or cobalt) to be irradiated alongside the ^{153}Eu sample to accurately determine the neutron flux.[\[7\]](#)

4.2.2. Irradiation:

- Place the encapsulated ^{153}Eu sample and the flux monitor foils in a well-characterized neutron field, such as that from a nuclear research reactor.[\[6\]](#)[\[7\]](#)
- Irradiate the samples for a predetermined time, sufficient to produce a measurable amount of ^{154}Eu activity.
- Record the exact start and end times of the irradiation.

4.2.3. Gamma-Ray Spectroscopy:

- After a suitable cooling period to allow short-lived interfering radioisotopes to decay, measure the gamma-ray spectrum of the activated ^{153}Eu sample using a high-purity germanium (HPGe) detector.
- Measure the gamma-ray spectrum of the activated flux monitor foils to determine the neutron flux.

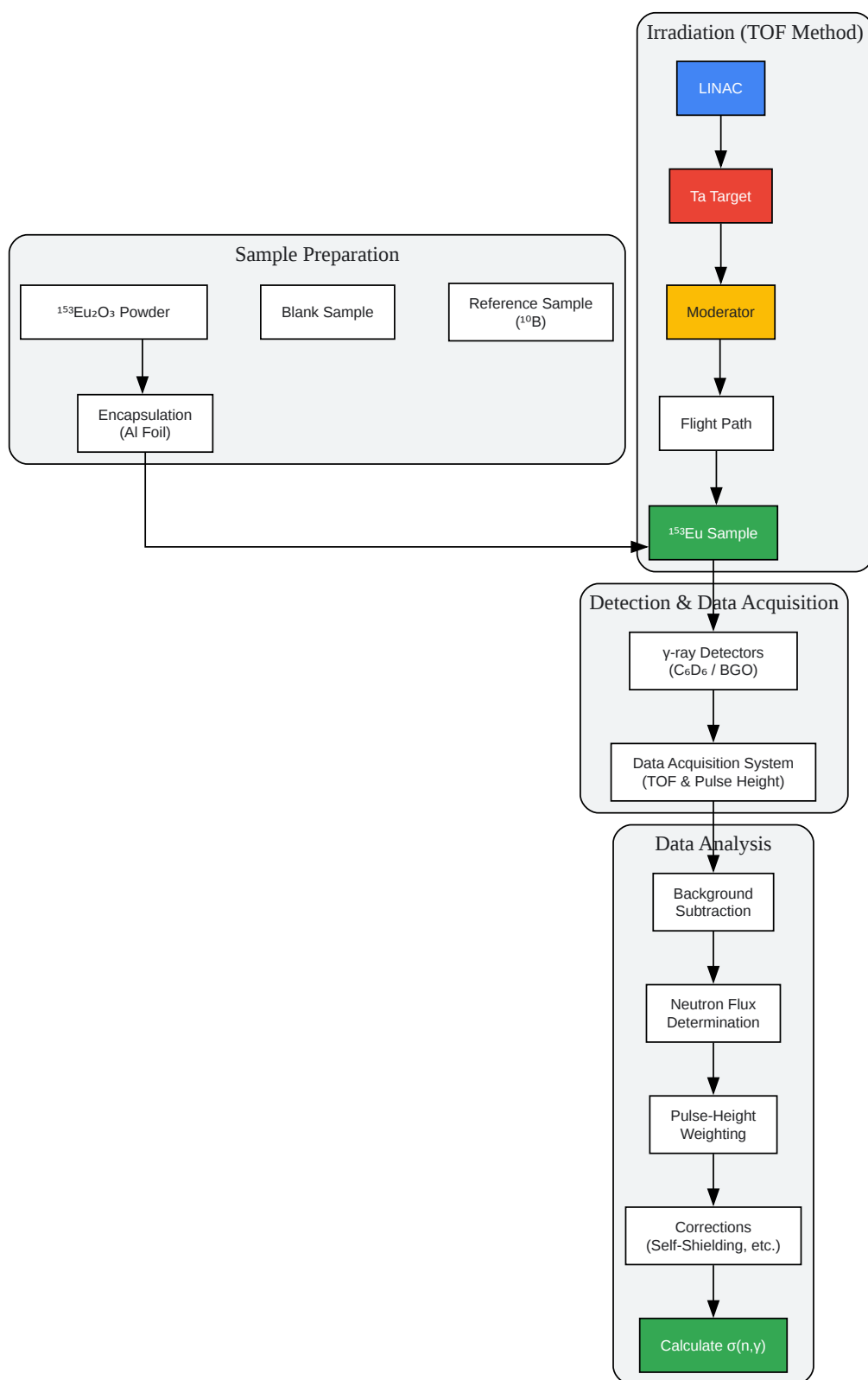
- Identify and quantify the characteristic gamma-ray peaks of ^{154}Eu (e.g., at 123.1 keV, 723.3 keV, and 1274.5 keV).

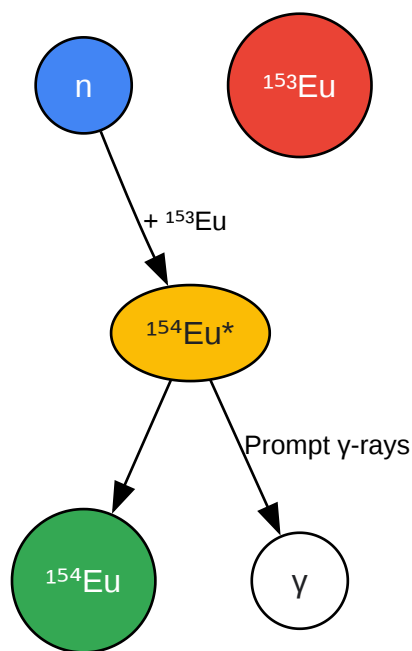
4.2.4. Data Analysis:

- Calculate the activity of ^{154}Eu from the measured gamma-ray peak intensities, correcting for gamma-ray emission probabilities, detector efficiency, and decay during and after irradiation.
- Calculate the neutron flux from the activity of the flux monitor foils.
- Calculate the neutron capture cross-section of ^{153}Eu using the activation formula, which relates the produced activity to the neutron flux, the number of target nuclei, and the irradiation time.
- Correct for any interfering reactions and self-shielding effects.

Visualizations

The following diagrams illustrate the key experimental workflow and the underlying nuclear reaction.





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